

Application Notes and Protocols: Long-Term Stability of MAK683 in DMSO

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Compound of Interest

Compound Name: MAK683 hydrochloride

CAS No.: 2170606-94-5

Cat. No.: B8820280

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These application notes provide a comprehensive overview of the recommended storage conditions, stability profile, and relevant biological pathways for the EED inhibitor, MAK683, when dissolved in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the integrity and reproducibility of experimental results.

Introduction to MAK683

MAK683 is a potent and selective allosteric inhibitor of the Polycomb Repressive Complex 2 (PRC2) subunit, Embryonic Ectoderm Development (EED).^{[1][2][3]} By binding to the H3K27me3 binding pocket of EED, MAK683 disrupts the interaction between EED and the catalytic subunit EZH2.^{[1][2]} This disruption leads to the inhibition of PRC2's histone methyltransferase activity, specifically preventing the trimethylation of histone H3 at lysine 27 (H3K27me3).^[1] The reduction in this repressive epigenetic mark leads to altered gene expression and a decrease in the proliferation of cancer cells dependent on PRC2 activity.^{[1][3]}

Long-Term Storage and Stability of MAK683 in DMSO

Proper storage of MAK683 in DMSO is critical to prevent degradation and ensure its biological activity. The stability of a compound in DMSO can be influenced by factors such as temperature, the presence of water, oxygen, and repeated freeze-thaw cycles.[4][5][6]

Recommended Storage Conditions

For optimal long-term stability, MAK683 stock solutions in DMSO should be stored under the following conditions:

Storage Temperature	Recommended Duration	Source
-80°C	Up to 2 years	[7]
-20°C	Up to 1 year	[7]
-20°C (aliquoted)	Up to 1 month	[8][9]

Note: To minimize the impact of repeated freeze-thaw cycles and exposure to atmospheric moisture, it is highly recommended to aliquot the stock solution into single-use volumes before freezing.[6][9]

Factors Influencing Stability

- **Water Content:** DMSO is hygroscopic and readily absorbs moisture from the air. The presence of water can be a more significant factor in compound degradation than oxygen.[4][5][6] It is crucial to use anhydrous DMSO and handle solutions in a low-humidity environment.
- **Freeze-Thaw Cycles:** While some studies on diverse compound libraries have shown minimal degradation after multiple freeze-thaw cycles, it is a known risk for sensitive compounds.[4][5][6] Aliquoting is the best practice to mitigate this risk.
- **Concentration:** Higher concentrations (e.g., 10 mM) of the compound in DMSO are generally more stable.[6]

MAK683 Signaling Pathway

MAK683 targets a key protein-protein interaction within the PRC2 complex, a fundamental regulator of gene expression.

Caption: Mechanism of action of MAK683 in the PRC2 signaling pathway.

Experimental Protocols

Protocol 1: Preparation of MAK683 Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of MAK683 in DMSO.

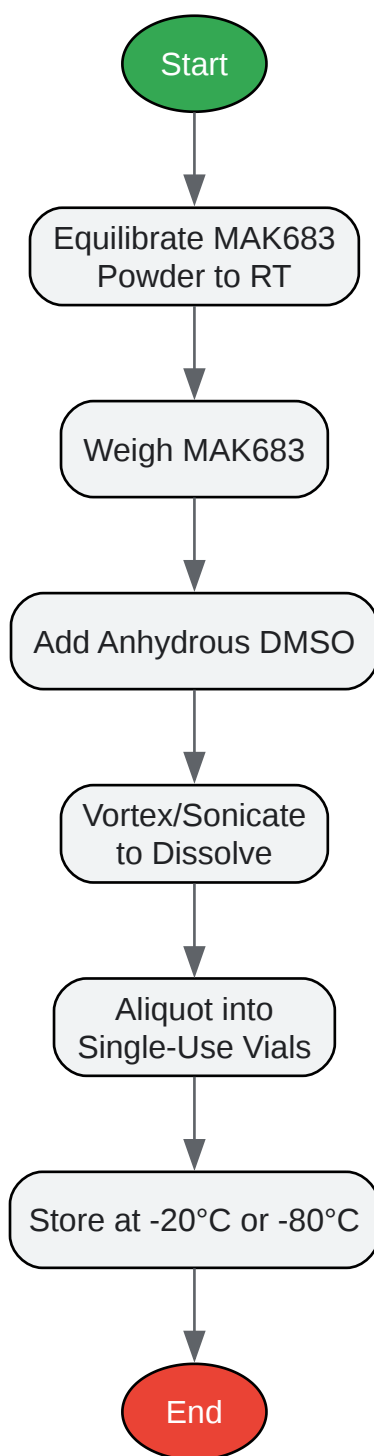
Materials:

- MAK683 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass or polypropylene vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Equilibrate the MAK683 powder to room temperature before opening to minimize moisture condensation.
- Calculate the required mass of MAK683 to achieve the desired stock concentration (e.g., 10 mM).
- In a sterile vial, add the appropriate volume of anhydrous DMSO to the pre-weighed MAK683 powder.

- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.
- Once fully dissolved, aliquot the stock solution into single-use volumes in tightly sealed vials.
- Store the aliquots at -80°C for long-term storage or -20°C for shorter-term storage as per the stability data.



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Caption: Workflow for preparing MAK683 stock solution.

Protocol 2: Assessment of Long-Term Stability of MAK683 in DMSO

This protocol provides a framework for evaluating the stability of MAK683 in DMSO over time at different storage temperatures.

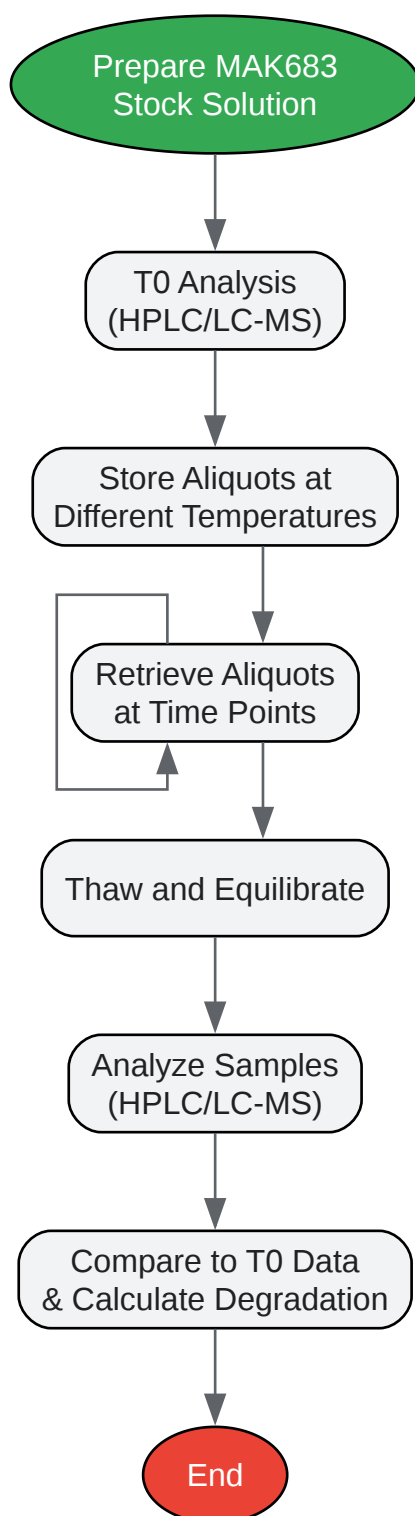
Materials:

- MAK683 in DMSO stock solution (prepared as in Protocol 1)
- High-Performance Liquid Chromatography (HPLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) system
- Appropriate column and mobile phases for MAK683 analysis
- Incubators or freezers set to desired storage temperatures (e.g., 4°C, -20°C, -80°C)

Procedure:

- Time Point Zero (T0) Analysis:
 - Immediately after preparing the stock solution, take an aliquot for initial analysis.
 - Dilute the sample to a suitable concentration for HPLC or LC-MS analysis.
 - Analyze the sample to determine the initial purity and concentration of MAK683. This will serve as the baseline.
- Sample Storage:
 - Store the remaining aliquots at the selected temperatures (e.g., 4°C, -20°C, and -80°C).
 - Protect samples from light.
- Time Point Analysis:
 - At predetermined time intervals (e.g., 1, 3, 6, 12, and 24 months), retrieve one aliquot from each storage temperature.

- Allow the aliquot to thaw completely and equilibrate to room temperature.
- Prepare and analyze the sample using the same HPLC or LC-MS method as the T0 analysis.
- Data Analysis:
 - Compare the purity and concentration of MAK683 at each time point to the T0 data.
 - Calculate the percentage of degradation over time for each storage condition.
 - A compound is generally considered stable if the degradation is less than 5-10%.



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Caption: Workflow for assessing the long-term stability of MAK683 in DMSO.

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